

Essential Safety and Operational Guidance for Handling Aluminum Chloride Hexahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminum chloride hexahydrate

Cat. No.: B213189

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the use of **aluminum chloride hexahydrate**, including detailed personal protective equipment (PPE) protocols, operational plans, and disposal guidelines to ensure a safe laboratory environment.

Aluminum chloride hexahydrate is a corrosive solid that can cause severe skin burns and eye damage.[1][2][3][4] It is also harmful if inhaled, causing irritation to the respiratory tract.[1][3][5] This substance reacts with water, so it is crucial to prevent contact with moisture.[1][6]

Hazard Identification and Personal Protective Equipment (PPE)

A thorough understanding of the hazards associated with **aluminum chloride hexahydrate** is the first step in ensuring personal and environmental safety. The following table summarizes the key hazards and the recommended PPE for mitigation.

Hazard	Description	Recommended Personal Protective Equipment (PPE)
Skin Contact	Causes severe skin burns and irritation.[1][2][3]	Gloves: Wear appropriate chemical-resistant gloves. Materials such as Viton, Butyl, Nitrile, and Neoprene are recommended.[6][7][8] Always inspect gloves before use and use proper removal techniques.[5] Clothing: Wear appropriate protective clothing to prevent skin exposure.[1][9] An impervious lab coat or apron is necessary.
Eye Contact	Causes serious eye damage, potentially leading to blindness.[1][2][4][10]	Eye Protection: Wear tight-sealing chemical safety goggles.[9] A face shield should be worn in conjunction with goggles when there is a splash hazard.[7]
Inhalation	Dust or fumes can cause respiratory tract irritation and burns.[1][5][11]	Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood.[1][12] If dust formation is likely, a NIOSH-approved respirator with a particulate filter (e.g., N100 or P3) should be used.[5][13]
Ingestion	Causes burns to the digestive tract.[1][3][4]	General Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[5][9]

Exposure Limits and Physical Properties

The following table provides key quantitative data for **aluminum chloride hexahydrate**.

Parameter	Value	Reference
NIOSH Recommended Exposure Limit (REL)	2 mg/m ³ (as Al) over a 10-hour workshift	[6]
Oral LD50 (Rat)	3311 mg/kg	[1][9]
pH (5% aqueous solution)	2.5 - 3.5	[9]
Melting Point	100 °C	[2]
Solubility	Soluble in water	[9]

Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **aluminum chloride hexahydrate** from receipt to disposal.

1. Preparation and Engineering Controls:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.[1][9]
- Work in a well-ventilated area, preferably inside a certified chemical fume hood, to minimize inhalation exposure.[1][5]
- Before starting, clear the workspace of any incompatible materials, especially water and strong bases.[1]

2. Donning Personal Protective Equipment (PPE):

- Wear a lab coat or other protective clothing.
- Put on chemical safety goggles and a face shield.
- Wear appropriate chemical-resistant gloves (e.g., Nitrile, Neoprene, Butyl, or Viton).[6][7][8]

3. Handling the Chemical:

- Carefully open the container, avoiding the generation of dust.[1]

- Use a scoop or spatula to weigh and transfer the solid material.
- Keep the container tightly closed when not in use.[1][5]

4. In Case of a Spill:

- Evacuate the area if the spill is large or if dust is generated.
- For minor spills, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[5][9]
- Do not use water to clean up the spill, as it can react with the chemical.[1]
- After the dry material is removed, the area can be cautiously cleaned with large amounts of water, being mindful of potential fume generation.[3]

5. First Aid Procedures:

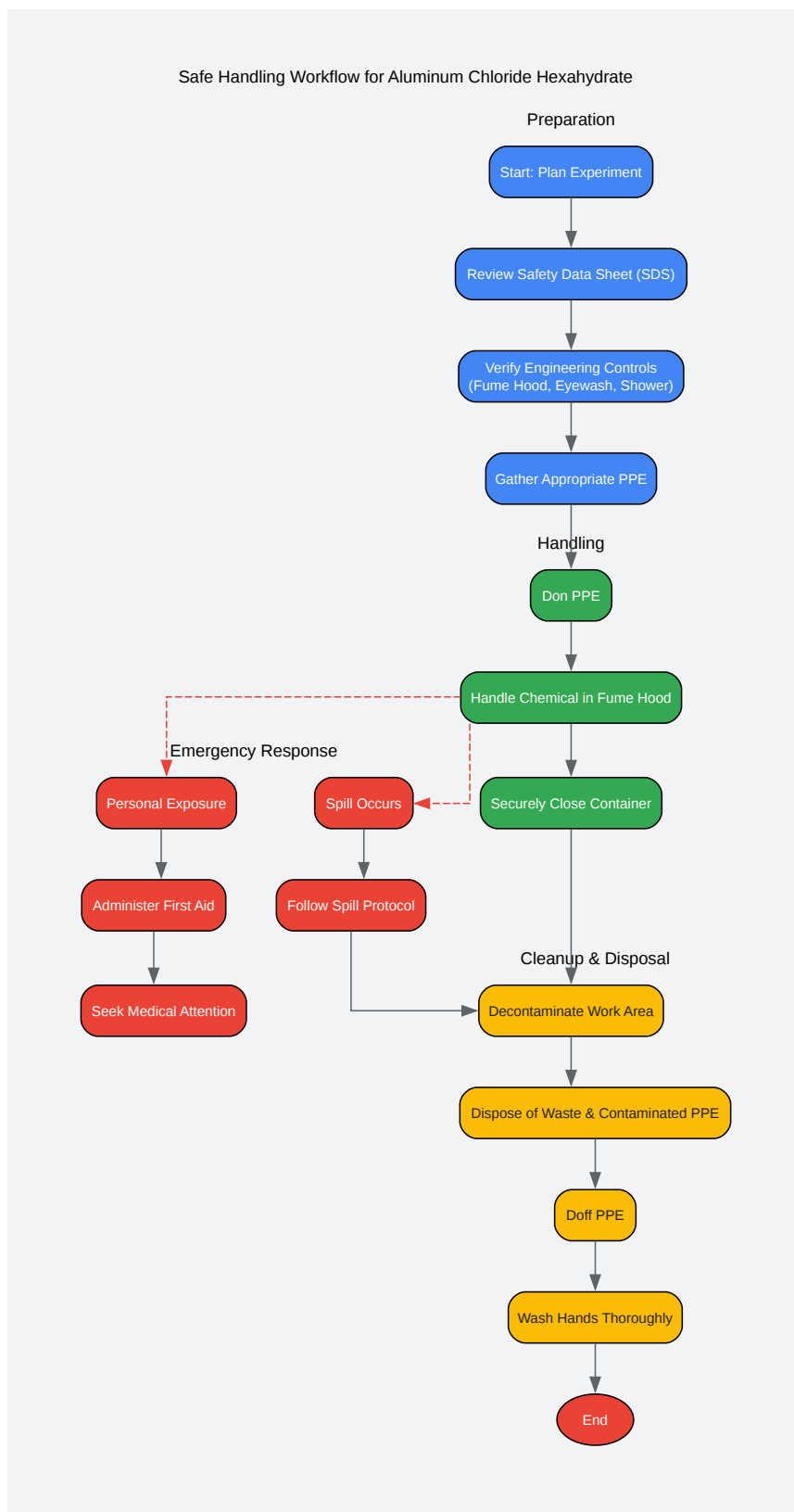
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious, give 2-4 cupfuls of water or milk. Seek immediate medical attention.[1]

6. Waste Disposal:

- Dispose of waste **aluminum chloride hexahydrate** and any contaminated materials in a designated, labeled hazardous waste container.
- Follow all federal, state, and local regulations for hazardous waste disposal.[12] One option is to offer surplus and non-recyclable solutions to a licensed disposal company.[5]
- Contaminated PPE, such as gloves, should be disposed of as hazardous waste.[5]

Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedural flow for safely handling **aluminum chloride hexahydrate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **aluminum chloride hexahydrate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. carlroth.com [carlroth.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. columbuschemical.com [columbuschemical.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. nj.gov [nj.gov]
- 7. nj.gov [nj.gov]
- 8. dess.uccs.edu [dess.uccs.edu]
- 9. fishersci.com [fishersci.com]
- 10. pentachemicals.eu [pentachemicals.eu]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. dsusd-keenansafeschoolssds.com [dsusd-keenansafeschoolssds.com]
- 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling Aluminum Chloride Hexahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b213189#personal-protective-equipment-for-handling-aluminum-chloride-hexahydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com